

2,5-Dimethylbenzaldehyde: A Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name: 2,5-Dimethylbenzaldehyde

Cat. No.: B165460

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An in-depth guide to the synonyms, IUPAC nomenclature, and chemical properties of **2,5-Dimethylbenzaldehyde**, tailored for researchers, scientists, and professionals in drug development.

Introduction

2,5-Dimethylbenzaldehyde, an aromatic aldehyde, serves as a valuable building block in organic synthesis. Its specific substitution pattern on the benzene ring dictates its reactivity and makes it a key intermediate in the creation of more complex molecules. This document provides a comprehensive overview of its chemical identity, physical properties, and key synthetic methodologies.

Chemical Identity and Nomenclature

The standardized nomenclature for this compound is crucial for unambiguous scientific communication.

- IUPAC Name: **2,5-dimethylbenzaldehyde**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Synonyms: Commonly used synonyms for this compound include Isoxylaldehyde and 2,5-dimethyl-benzaldehyde.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- CAS Number: 5779-94-2[\[1\]](#)[\[2\]](#)

Physicochemical Properties

The following table summarizes the key quantitative data for **2,5-Dimethylbenzaldehyde**.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O	[2]
Molecular Weight	134.18 g/mol	[3]
Appearance	Liquid	Sigma-Aldrich
Boiling Point	220 °C @ 760 mmHg	[4]
104.5-106.5 °C @ 14 mmHg	Sigma-Aldrich	
Density	0.95 g/mL at 25 °C	Sigma-Aldrich
Refractive Index	n ₂₀ /D 1.544	Sigma-Aldrich
Flash Point	88 °C (190.4 °F) - closed cup	Sigma-Aldrich
Water Solubility	Insoluble / Not miscible.[3][5] An estimated solubility of 356.1 mg/L at 25 °C has also been reported.[4]	

Synthesis and Reaction Protocols

The primary method for the synthesis of **2,5-Dimethylbenzaldehyde** is through the formylation of p-xylene. A historical and effective method is the Gattermann-Koch reaction.

Experimental Protocol: Synthesis via Gattermann-Koch Reaction

This protocol is based on the method described by Harding and Cohen in 1901 for the formylation of p-xylene.[5] The Gattermann-Koch reaction introduces a formyl group (-CHO) onto an aromatic ring using carbon monoxide and hydrochloric acid in the presence of a Lewis acid catalyst.[5][6][7]

Materials:

- p-Xylene
- Aluminum chloride (anhydrous)
- Cuprous chloride
- Carbon monoxide (gas)
- Hydrogen chloride (gas)
- Ice
- Sodium bisulfite solution
- Sodium carbonate solution
- Ether

Procedure:

- A mixture of p-xylene, anhydrous aluminum chloride, and cuprous chloride is prepared in a reaction flask.
- The flask is cooled and maintained at a temperature of 40°C.[5]
- A stream of carbon monoxide and hydrogen chloride gas is passed through the reaction mixture.
- The reaction is allowed to proceed for five to ten hours, during which the mass will thicken.[5]
- Upon completion, the resulting double compound of the aldehyde and aluminum chloride is decomposed by carefully transferring it to a flask containing ice.[5]
- The aldehyde is then distilled with steam.
- The distillate is treated with a sodium bisulfite solution to form the aldehyde-bisulfite adduct.
- The adduct is separated and then decomposed by treatment with a sodium carbonate solution to release the free aldehyde.

- The crude **2,5-dimethylbenzaldehyde** is then extracted with ether, dried, and purified by distillation.

Experimental Protocol: Formation of 2,5-Dimethylbenzaldehyde Oxime

This protocol describes a characteristic reaction of the aldehyde functional group.

Materials:

- **2,5-Dimethylbenzaldehyde**
- Hydroxylamine hydrochloride
- Sodium hydroxide solution
- Alcohol
- Dilute hydrochloric acid

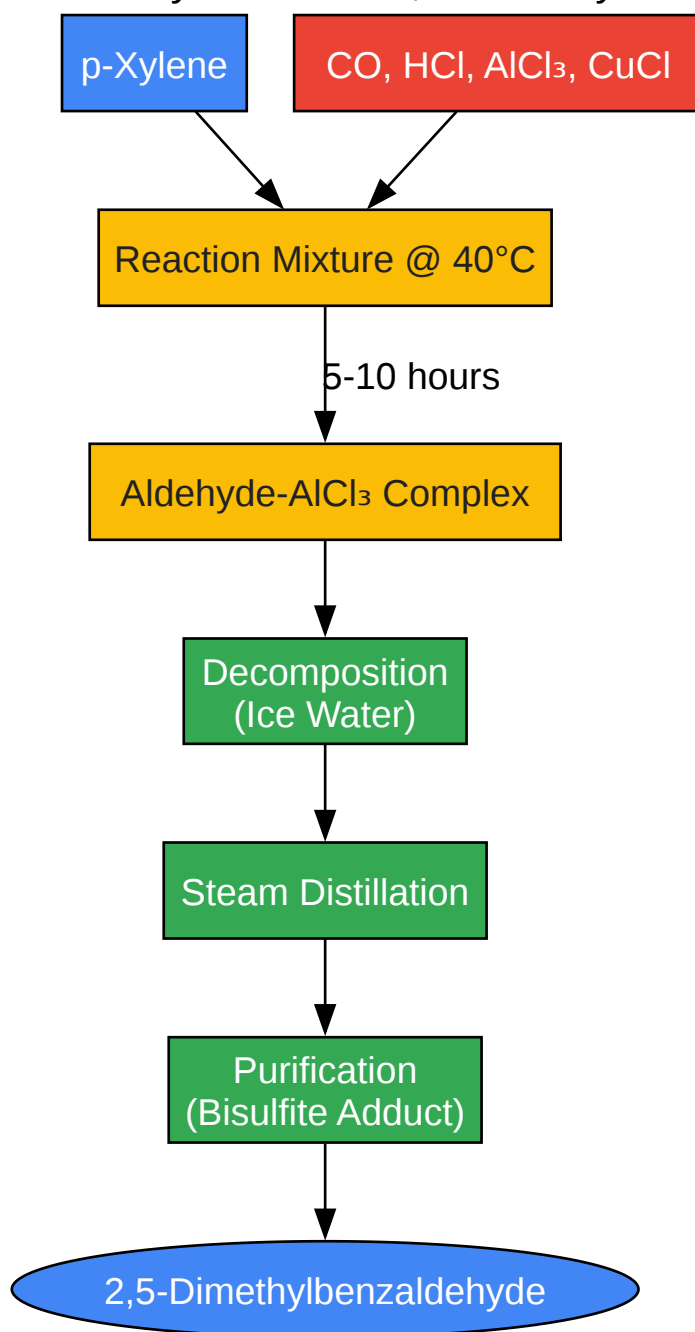
Procedure:

- Dissolve **2,5-dimethylbenzaldehyde** in alcohol.
- Add a solution of hydroxylamine hydrochloride, followed by a sodium hydroxide solution.
- Heat the mixture on a water-bath for approximately two hours.^[5]
- Cool the reaction mixture. The oxime may precipitate directly or after the addition of water.
- If necessary, precipitate the product by the addition of dilute hydrochloric acid.^[5]
- The crude oxime is then filtered, washed, and can be recrystallized from alcohol to yield purified crystals.^[5]

Visualizing the Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2,5-Dimethylbenzaldehyde** from p-xylene using the Gattermann-Koch reaction.

Workflow for the Synthesis of 2,5-Dimethylbenzaldehyde



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Caption: Gattermann-Koch synthesis of **2,5-Dimethylbenzaldehyde**.

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